

CGS 21680 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CGS 21680 Hydrochloride

Cat. No.: B1663377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **CGS 21680 hydrochloride**, a potent and selective adenosine A2A receptor agonist. This document consolidates key technical data, outlines experimental methodologies, and illustrates associated signaling pathways to support its application in scientific research.

Core Compound Characteristics

CGS 21680 hydrochloride is a widely utilized research tool for investigating the physiological and pathological roles of the adenosine A2A receptor. Its high affinity and selectivity make it an invaluable compound for studies in neuroscience, immunology, and cardiovascular research.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **CGS 21680 hydrochloride** compiled from various sources.

Parameter	Value	Notes
Molecular Weight	535.98 g/mol	As the hydrochloride salt.[1][2] The molecular weight can be batch-specific due to variable water content. The free base molecular weight is 499.52 g/mol .
Molecular Formula	C ₂₃ H ₃₀ ClN ₇ O ₆	[1]
CAS Number	124431-80-7	[1]
Purity	≥98% (HPLC)	
Appearance	White to off-white solid	[1]
Solubility	DMSO: ~100 mg/mL (186.57 mM)	[2] It is also soluble in 45% (w/v) aqueous 2-hydroxypropyl-β-cyclodextrin up to 20 mg/mL.[3]
Storage	Store at -20°C. Stock solutions are stable for up to 3 months at -20°C.	

Receptor Binding and Functional Activity

Parameter	Value	Target/System
Ki (Binding Affinity)	27 nM	Adenosine A2A Receptor[1][4]
290 nM	Adenosine A1 Receptor[4]	
67 nM	Adenosine A2B Receptor[4]	
88.8 µM	Adenosine A3 Receptor[4]	
IC ₅₀	22 nM	Adenosine A2 Receptor (rat brain tissue)[2][5]
EC ₅₀	1.48 - 180 nM	Adenosine A2A Receptor
110 nM	cAMP formation in striatal slices[2][5][6]	

Experimental Protocols

Detailed experimental procedures are crucial for reproducible research. The following sections provide outlines of methodologies reported in the literature for working with **CGS 21680 hydrochloride**.

Preparation of Stock Solutions

For in vitro studies, a common protocol for preparing a stock solution is as follows:

- Solvent Selection: Use fresh, anhydrous Dimethyl Sulfoxide (DMSO).[2]
- Concentration: Prepare a stock solution of 100 mg/mL in DMSO.[2]
- Procedure:
 - Weigh the desired amount of **CGS 21680 hydrochloride** in a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to achieve the target concentration.
 - Vortex thoroughly until the compound is completely dissolved.

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to 3 months.

In Vivo Administration in Rodent Models

The following protocol has been used for the intraperitoneal (i.p.) administration of CGS 21680 in rats:

- Vehicle: Prepare a solution of CGS 21680 in Phosphate-Buffered Saline (PBS).
- Dosage: A dose of 1 mg/kg has been used in female Lewis rats.[\[1\]](#)
- Administration Schedule: In one study, rats were injected intraperitoneally every two days, starting on day 5 post-immunization.[\[1\]](#)
- Control Group: The control group should receive an equal volume of the vehicle (PBS) following the same injection schedule.[\[1\]](#)

Measurement of cAMP Production

This protocol describes the measurement of cyclic AMP (cAMP) production in cell culture following stimulation with CGS 21680:

- Cell Culture: Plate cells (e.g., CHO cells stably expressing the human A2A receptor or primary striatal cells) in appropriate well plates and culture until they reach the desired confluency.
- Stimulation:
 - Wash the cells with a suitable buffer (e.g., phosphate-buffered saline).
 - Add different concentrations of CGS 21680 to the cells in a total volume of 50 µl.[\[7\]](#)
- Detection: After a specified incubation time, measure cAMP levels using a commercially available kit, such as a Dynamic 2 cAMP HTRF kit, following the manufacturer's instructions.[\[7\]](#)

Signaling Pathways

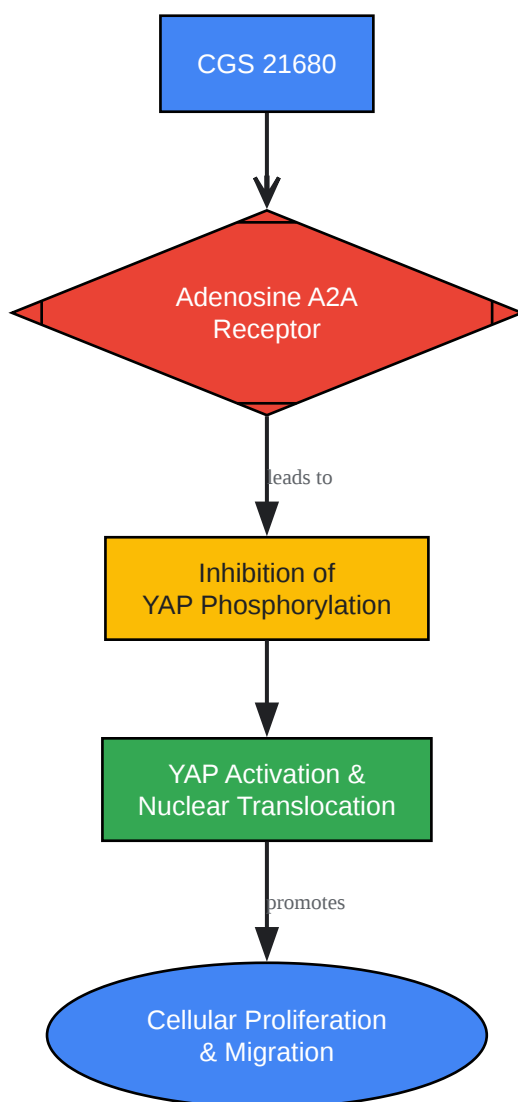
CGS 21680, as an A2A receptor agonist, activates several downstream signaling cascades. The primary pathway involves the stimulation of adenylyl cyclase, leading to an increase in intracellular cAMP.



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Caption: CGS 21680 activates the A2A receptor, leading to the cAMP/PKA/CREB signaling cascade.

Recent studies have also implicated the YAP (Yes-associated protein) signaling pathway in the effects of CGS 21680, particularly in the context of wound healing.

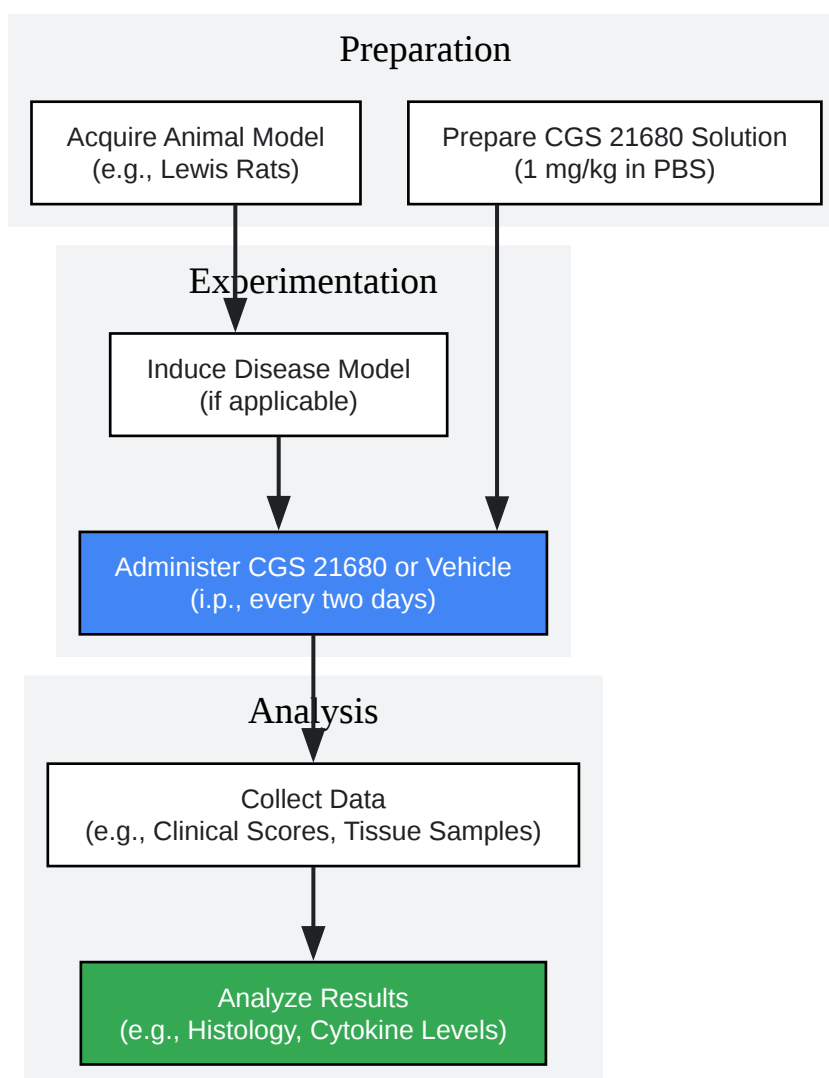


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Caption: A2A receptor activation by CGS 21680 can modulate the YAP signaling pathway.

Experimental Workflow Example

The following diagram illustrates a typical workflow for an in vivo study investigating the effects of CGS 21680.



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Caption: A generalized workflow for an in vivo study using CGS 21680.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. selleckchem.com [selleckchem.com]
- 3. CGS-21680 - Wikipedia [en.wikipedia.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. selleck.co.jp [selleck.co.jp]
- 6. Effects of the selective adenosine A2 receptor agonist CGS 21680 on in vitro electrophysiology, cAMP formation and dopamine release in rat hippocampus and striatum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Molecular Determinants of CGS21680 Binding to the Human Adenosine A2A Receptor - PMC [pmc.ncbi.nlm.nih.gov]
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